

Isotopic Purity of Bis(2-propylheptyl) Phthalate-d4: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-propylheptyl) Phthalate-d4*

Cat. No.: *B585399*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopic purity of **Bis(2-propylheptyl) Phthalate-d4**, a deuterated internal standard crucial for accurate quantification in various analytical applications. Ensuring the isotopic purity of such standards is paramount for the reliability and reproducibility of experimental results.

Quantitative Data Summary

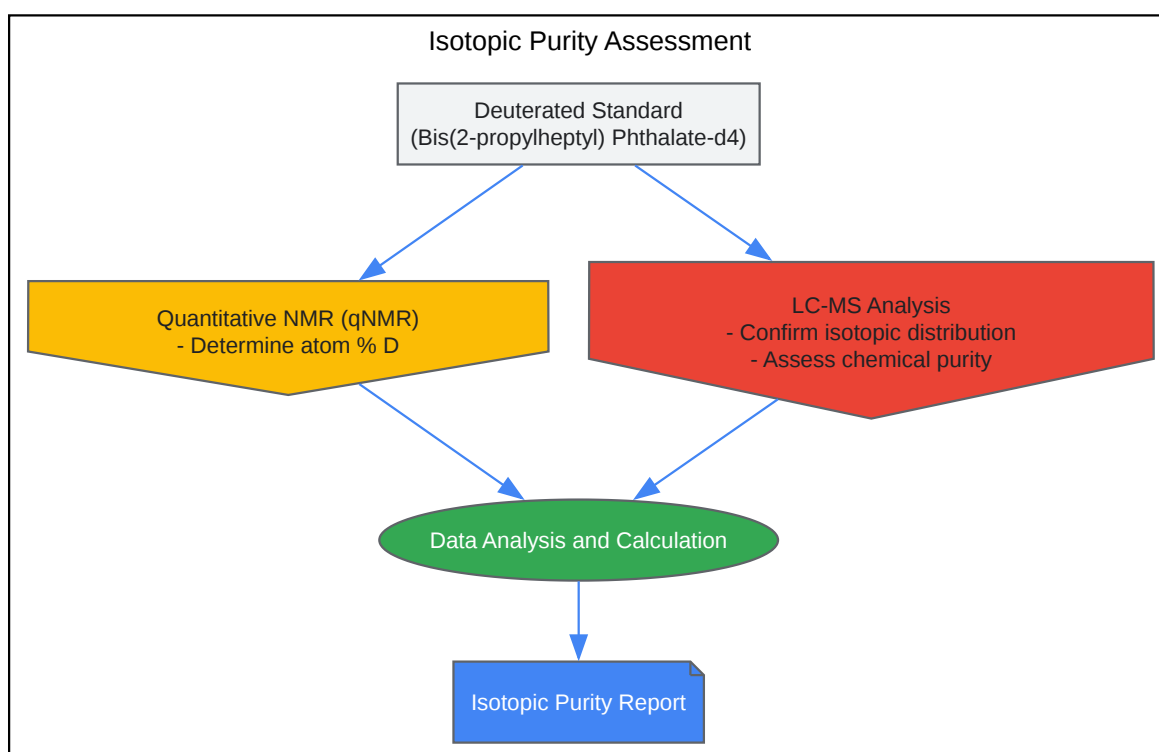
The chemical and isotopic purity specifications for **Bis(2-propylheptyl) Phthalate-d4** are critical for its function as an internal standard. The following table summarizes the typical data found for this compound.

Parameter	Value	Source
Chemical Formula	C ₂₈ H ₄₂ D ₄ O ₄	Manufacturer's Specification
Molecular Weight	450.7 g/mol	Calculated
Deuterium Incorporation	4 atoms	Structural Information
Isotopic Purity	≥98 atom % D	Representative Data[1]
Chemical Purity	≥99%	Representative Data

Molecular Structure and Deuteration

The deuterium atoms in **Bis(2-propylheptyl) Phthalate-d4** are located on the phthalate ring, providing a stable isotopic label.

Workflow for Isotopic Purity Determination



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References

- 1. Bis(2-ethylhexyl)phthalate-3,4,5,6-d4 D 98atom 93951-87-2 [sigmaaldrich.com]
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Address: 3281 E Guasti Rd

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